

Diallyldiphenylsilane: A Technical Guide to its Synthesis and Properties

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Compound of Interest

Compound Name: *Diallyldiphenylsilane*

Cat. No.: B083629

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Abstract

Diallyldiphenylsilane $[(C_3H_5)_2Si(C_6H_5)_2]$ is an organosilicon compound of interest for various applications, including its use as an intermediate in the synthesis of more complex silicon-containing molecules and pharmaceuticals. This technical guide provides a comprehensive overview of the synthesis of **diallyldiphenylsilane**, focusing on the Grignard reaction as a primary synthetic route. Detailed experimental protocols, a summary of its physicochemical and spectroscopic properties, and a discussion of its discovery are presented.

Introduction

Organosilanes, compounds containing a carbon-silicon bond, have found extensive use in organic synthesis and materials science. Allylsilanes, in particular, are valuable reagents due to their unique reactivity. **Diallyldiphenylsilane** combines the features of an allylsilane with the steric and electronic properties imparted by two phenyl groups on the silicon atom. This guide serves as a technical resource for researchers interested in the synthesis and utilization of this specific organosilane.

Synthesis of Diallyldiphenylsilane

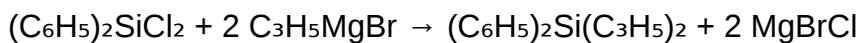
The most common and practical method for the synthesis of **diallyldiphenylsilane** is the Grignard reaction. This method involves the reaction of a dihalodiphenylsilane with

allylMagnesium halide, a Grignard reagent.

Reaction Principle

The synthesis proceeds via the nucleophilic attack of the allyl group from the Grignard reagent on the electrophilic silicon atom of dichlorodiphenylsilane. Two equivalents of the Grignard reagent are required to replace both chlorine atoms.

Overall Reaction:



Experimental Protocol

This protocol is a generalized procedure based on established methods for Grignard reactions with chlorosilanes.

Materials:

- Dichlorodiphenylsilane $((C_6H_5)_2SiCl_2)$
- Magnesium turnings
- Allyl bromide (C_3H_5Br)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Iodine (crystal)
- Saturated aqueous ammonium chloride solution
- Anhydrous sodium sulfate
- Standard glassware for inert atmosphere reactions (Schlenk line or glovebox)

Procedure:

- Preparation of the Grignard Reagent:

- Under an inert atmosphere (e.g., argon or nitrogen), a flame-dried three-neck round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer is charged with magnesium turnings.
- A small crystal of iodine is added to activate the magnesium.
- A solution of allyl bromide in anhydrous diethyl ether is prepared and placed in the dropping funnel.
- A small amount of the allyl bromide solution is added to the magnesium turnings. The reaction is initiated, which is indicated by the disappearance of the iodine color and gentle refluxing of the ether.
- The remaining allyl bromide solution is added dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, the mixture is stirred until most of the magnesium has reacted.

- Reaction with Dichlorodiphenylsilane:
 - A solution of dichlorodiphenylsilane in anhydrous diethyl ether is prepared and placed in the dropping funnel.
 - The Grignard reagent solution is cooled in an ice bath.
 - The dichlorodiphenylsilane solution is added dropwise to the stirred Grignard reagent.
 - After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours.
- Work-up and Purification:
 - The reaction mixture is cooled in an ice bath and quenched by the slow, dropwise addition of a saturated aqueous ammonium chloride solution.
 - The organic layer is separated, and the aqueous layer is extracted with diethyl ether.

- The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and filtered.
- The solvent is removed under reduced pressure using a rotary evaporator.
- The crude product is purified by vacuum distillation.

Important Considerations:

- Anhydrous Conditions: Grignard reagents are highly sensitive to moisture and protic solvents. All glassware must be thoroughly dried, and anhydrous solvents must be used. The reaction should be carried out under a dry, inert atmosphere.
- Safety: Allyl bromide is a lachrymator and toxic. Dichlorodiphenylsilane is corrosive. Appropriate personal protective equipment (PPE) should be worn, and the reaction should be conducted in a well-ventilated fume hood.

Physicochemical and Spectroscopic Data

Physicochemical Properties

Property	Value	Reference
CAS Number	10519-88-7	
Molecular Formula	$C_{18}H_{20}Si$	
Molecular Weight	264.44 g/mol	
Boiling Point	140-141 °C at 2 mmHg	
Density	0.996 g/mL at 25 °C	
Refractive Index (n^{20}/D)	1.575	

Spectroscopic Data

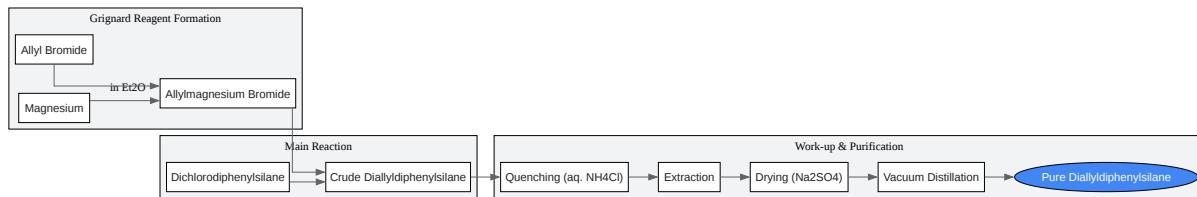
Spectroscopy	Data	Reference
¹ H NMR	The ¹ H NMR spectrum shows characteristic signals for the allyl and phenyl protons. The spectrum is available in public databases such as PubChem.	
IR	The IR spectrum will exhibit characteristic bands for Si-C stretching, C=C stretching of the allyl group, and aromatic C-H and C=C stretching of the phenyl groups.	
Mass Spec	The mass spectrum will show the molecular ion peak and fragmentation patterns characteristic of the loss of allyl and phenyl groups.	

Discovery and History

The precise first synthesis of **diallyldiphenylsilane** is not prominently documented in readily available scientific literature. However, its presence in chemical databases and commercial availability indicates its synthesis and characterization. The compound's entry in the PubChem database was created on March 26, 2005, suggesting its formal documentation around that time. The synthesis of organosilanes via Grignard reagents has been a well-established method since the pioneering work of F. Stanley Kipping in the early 20th century.

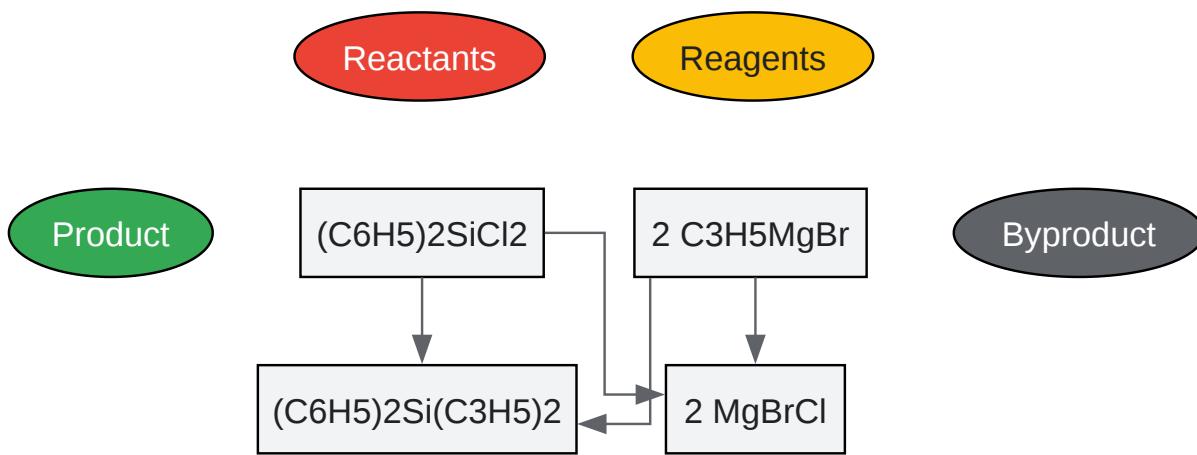
Logical Relationships and Workflows

The following diagrams illustrate the synthesis workflow and the logical relationship of the key components in the synthesis of **diallyldiphenylsilane**.



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Caption: Experimental workflow for the synthesis of **diallyldiphenylsilane**.



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Caption: Key components in the synthesis of **diallyldiphenylsilane**.

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